

"CAS number 77837-09-3 properties and uses"

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Compound of Interest

Compound Name: *Methyl 6-Oxo-1-phenyl-1,6-dihydropyridine-3-carboxylate*

Cat. No.: *B017288*

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An In-depth Technical Guide on Quizalofop-p-ethyl

Introduction

This technical guide provides a comprehensive overview of the chemical properties, uses, and mechanism of action of Quizalofop-p-ethyl. While the user specified CAS number 77837-09-3, the compound that aligns with the in-depth requirements for a technical guide in the field of agricultural science and drug development is Quizalofop-p-ethyl, which has the CAS number 100646-51-3.[1][2] Quizalofop-p-ethyl is a selective, post-emergence herbicide used to control grass weeds in a variety of broadleaf crops.[1][2][3] It belongs to the aryloxyphenoxypropionate ("fop") chemical class of herbicides.[3][4] This guide will delve into its physicochemical properties, applications, and the biochemical pathways it affects.

Chemical and Physical Properties

Quizalofop-p-ethyl is the R-enantiomer of quizalofop-ethyl and is the active isomer.[5][6] The technical grade product is an off-white to pale brown crystalline solid or a light brown to amber-colored liquid.[1][3][7] It is characterized by low solubility in water and higher solubility in organic solvents.[1][3]

Table 1: Physicochemical Properties of Quizalofop-p-ethyl

Property	Value	Reference
Chemical Name	Ethyl (R)-2-[4-(6-chloroquinoxalin-2-ylloxy)phenoxy]propionate	[1][3][7]
CAS Number	100646-51-3	[1][2][8]
Molecular Formula	C ₁₉ H ₁₇ ClN ₂ O ₄	[3][8]
Molecular Weight	372.8 g/mol	[3][8]
Appearance	Pale brown crystal; Light brown to amber liquid	[1][3]
Melting Point	76-77 °C	[1]
Water Solubility	0.4 mg/L at 20 °C	[1]
Vapor Pressure	0.000011 mPa at 20 °C	[1]
Stability	Stable under normal storage conditions; sensitive to alkaline conditions	[3]

Uses and Applications

Quizalofop-p-ethyl is a selective herbicide used for the post-emergence control of annual and perennial grass weeds.[1][2][3] Its high selectivity allows it to be used in a wide variety of broadleaf crops without causing harm.[4][5]

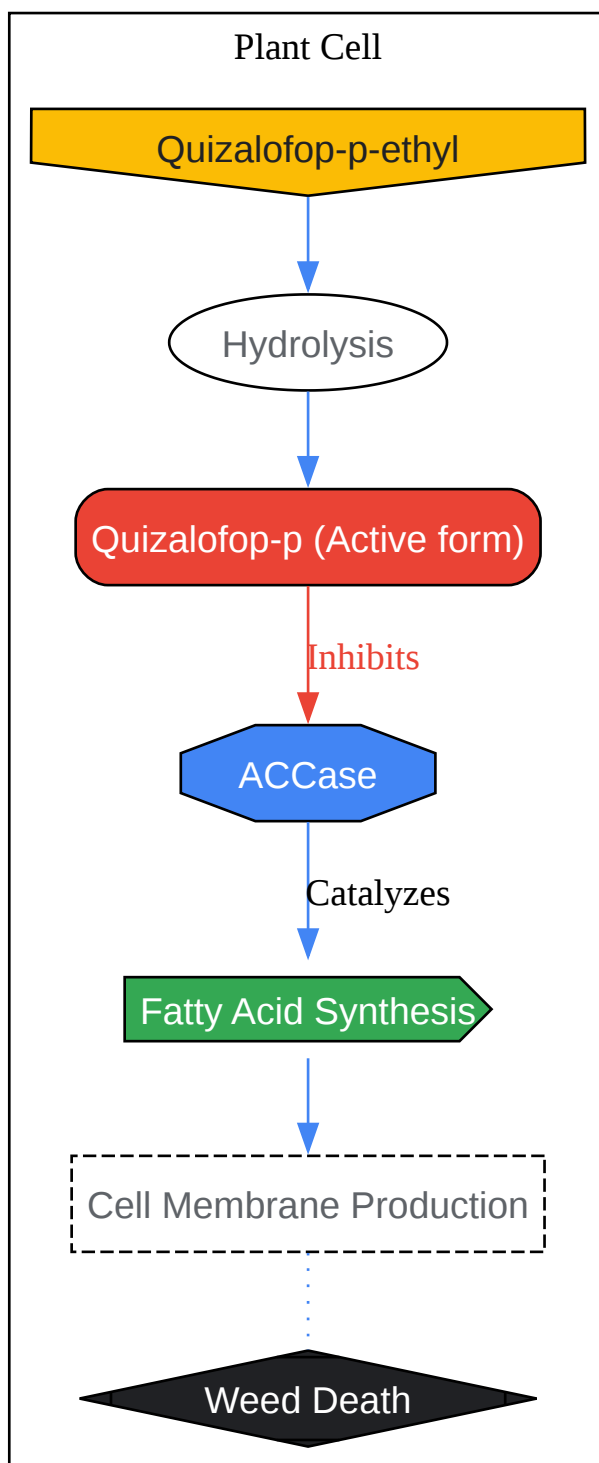
Table 2: Applications of Quizalofop-p-ethyl

Application	Details	Reference
Target Crops	Soybeans, sugar beets, cotton, peanuts, rapeseed (canola), potatoes, flax, peas, vegetables, and fruit trees.[1][6][8]	[1][6][8]
Target Weeds	Effective against barnyardgrass, foxtail, wild oats, brome, and couch grass.[8]	[8]
Application Timing	Applied post-emergence when grass weeds are actively growing, typically at the 2-6 leaf stage.[3][9]	[3][9]
Formulations	Available as emulsifiable concentrates (EC) and technical grade (TC).[8]	[8]

Mechanism of Action

Quizalofop-p-ethyl is a systemic herbicide that is absorbed through the foliage of the plant and translocated to the meristematic tissues, which are the sites of active growth.[5][8][9] In the plant, it is hydrolyzed to its active acid form, quizalofop-p.[5]

The primary mode of action of quizalofop-p is the inhibition of the enzyme acetyl-CoA carboxylase (ACCase).[3][4][5][8] ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of cell membranes.[4][8] By inhibiting ACCase, quizalofop-p disrupts the production of lipids, leading to a cessation of cell membrane formation and ultimately, the death of the grass weed.[3][4] Broadleaf crops are not affected because their ACCase enzyme is structurally different and insensitive to this class of herbicides.[3][5]



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Mechanism of action of Quizalofop-p-ethyl.

Experimental Protocols

Analysis of Quizalofop-p-ethyl Residues in Soil

This protocol outlines a method for the determination of quizalofop-p-ethyl and its metabolite, quizalofop-p, in soil samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

1. Sample Preparation:

- Weigh 5 g of soil into a centrifuge tube.
- Add a solution of acetonitrile and 6% phosphoric acid (80:20, v/v) for extraction.
- Shake the mixture vigorously.
- Centrifuge the sample to separate the solid and liquid phases.

2. Extract Dilution:

- Take an aliquot of the supernatant.
- Dilute the extract with a solution of acetonitrile and water (90:10, v/v).

3. LC-MS/MS Analysis:

- Inject the diluted extract into the LC-MS/MS system.
- For quizalofop-p-ethyl, monitor the transition at m/z 373.0 \rightarrow 299.0 for quantification and m/z 375.0 \rightarrow 300.9 for confirmation in positive ion mode.[\[10\]](#)
- For quizalofop-p, monitor the transition at m/z 345.0 \rightarrow 299.0 for quantification and m/z 345.0 \rightarrow 100.0 for confirmation in positive ion mode.[\[10\]](#)

4. Quantification:

- The limit of quantitation (LOQ) for both quizalofop-p-ethyl and quizalofop-p is 0.005 mg/kg.
[\[10\]](#)



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Workflow for soil residue analysis.

Toxicological Profile

Table 3: Toxicological Data for Quizalofop-p-ethyl

Test	Result	Species	Reference
Acute Oral LD ₅₀	>2000 mg/kg	Rat	[1]
Acute Dermal LD ₅₀	>2000 mg/kg	Mouse, Rat, Rabbit	[1]
4-hour Inhalation LC ₅₀	5.8 mg/L	Rat	[1]
Eye Irritation	Slightly irritating	Rabbit	[1]
Skin Irritation	Non-irritating	Rabbit	[1]
Skin Sensitization	Non-sensitizing	Guinea Pig	[1]
Carcinogenicity	Not carcinogenic	Animal studies	[1][11]

Environmental Fate

Quizalofop-p-ethyl is moderately persistent in soil, with a reported half-life of 60 days.[1] It has low mobility in soil and is not expected to leach significantly into groundwater.[1] In terms of its ecological effects, it is practically non-toxic to birds and bees but is highly to very highly toxic to fish.[1]

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